

# tert-Butyl 4-(pyrimidin-4-yl)piperazine-1-carboxylate CAS number and structure

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *tert-Butyl 4-(pyrimidin-4-yl)piperazine-1-carboxylate*

Cat. No.: *B153353*

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An In-depth Technical Guide to **tert-Butyl 4-(pyrimidin-4-yl)piperazine-1-carboxylate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **tert-butyl 4-(pyrimidin-4-yl)piperazine-1-carboxylate**, a key intermediate in pharmaceutical research and development. This document details its chemical identity, structure, physicochemical properties, and its significant role as a building block in the synthesis of targeted therapeutics, particularly kinase inhibitors.

## Chemical Identity and Structure

**tert-Butyl 4-(pyrimidin-4-yl)piperazine-1-carboxylate** is a heterocyclic compound featuring a pyrimidine ring linked to a piperazine ring, which is protected by a tert-butoxycarbonyl (Boc) group.

CAS Number: 221050-89-1

Molecular Formula:  $C_{13}H_{20}N_4O_2$

Chemical Structure:

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## Physicochemical and Analytical Data

A thorough understanding of the physicochemical and analytical properties of **tert-butyl 4-(pyrimidin-4-yl)piperazine-1-carboxylate** is essential for its application in synthesis and drug design.

Property	Value	Reference
Molecular Weight	264.32 g/mol	[1]
Boiling Point	398.0±32.0 °C	[1]
Storage Temperature	2-8°C	[1]

Note: The provided data is based on commercially available information. For detailed experimental values, further analytical characterization is recommended.

## Role in Drug Discovery and Development

**tert-Butyl 4-(pyrimidin-4-yl)piperazine-1-carboxylate** serves as a crucial intermediate in the synthesis of a variety of bioactive molecules. Its structural components, the pyrimidine and piperazine rings, are common pharmacophores found in numerous therapeutic agents.

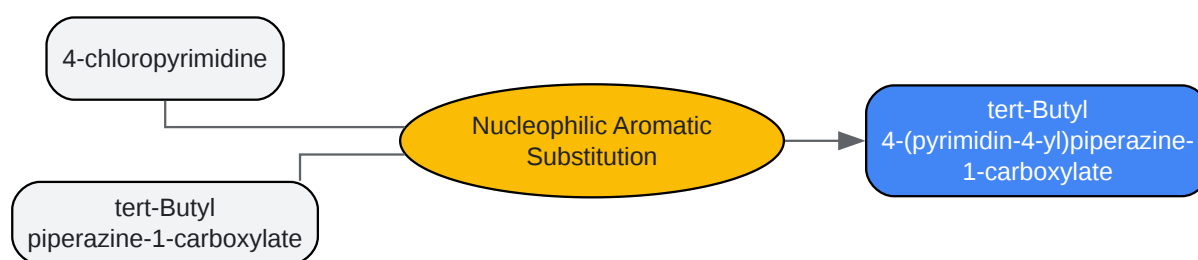
The primary application of this compound is in the development of kinase inhibitors.[1] Kinases are a class of enzymes that play a critical role in cell signaling pathways, and their dysregulation is implicated in various diseases, including cancer and inflammatory disorders. The pyrimidine moiety can act as a hinge-binding motif in the ATP-binding pocket of many kinases, while the piperazine ring provides a versatile point for substitution to enhance potency, selectivity, and pharmacokinetic properties.

Derivatives of similar piperazine-containing pyrimidines have been investigated for their potential as inhibitors of various kinases, including those involved in cell cycle regulation and signal transduction.

## Experimental Protocols

While a specific, detailed, step-by-step synthesis protocol for **tert-butyl 4-(pyrimidin-4-yl)piperazine-1-carboxylate** is not readily available in the public domain, a general synthetic approach can be inferred from the synthesis of analogous compounds. The synthesis would likely involve the nucleophilic aromatic substitution of a halogenated pyrimidine with tert-butyl piperazine-1-carboxylate.

Hypothetical Synthetic Workflow:



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Caption: Hypothetical synthesis of the target compound.

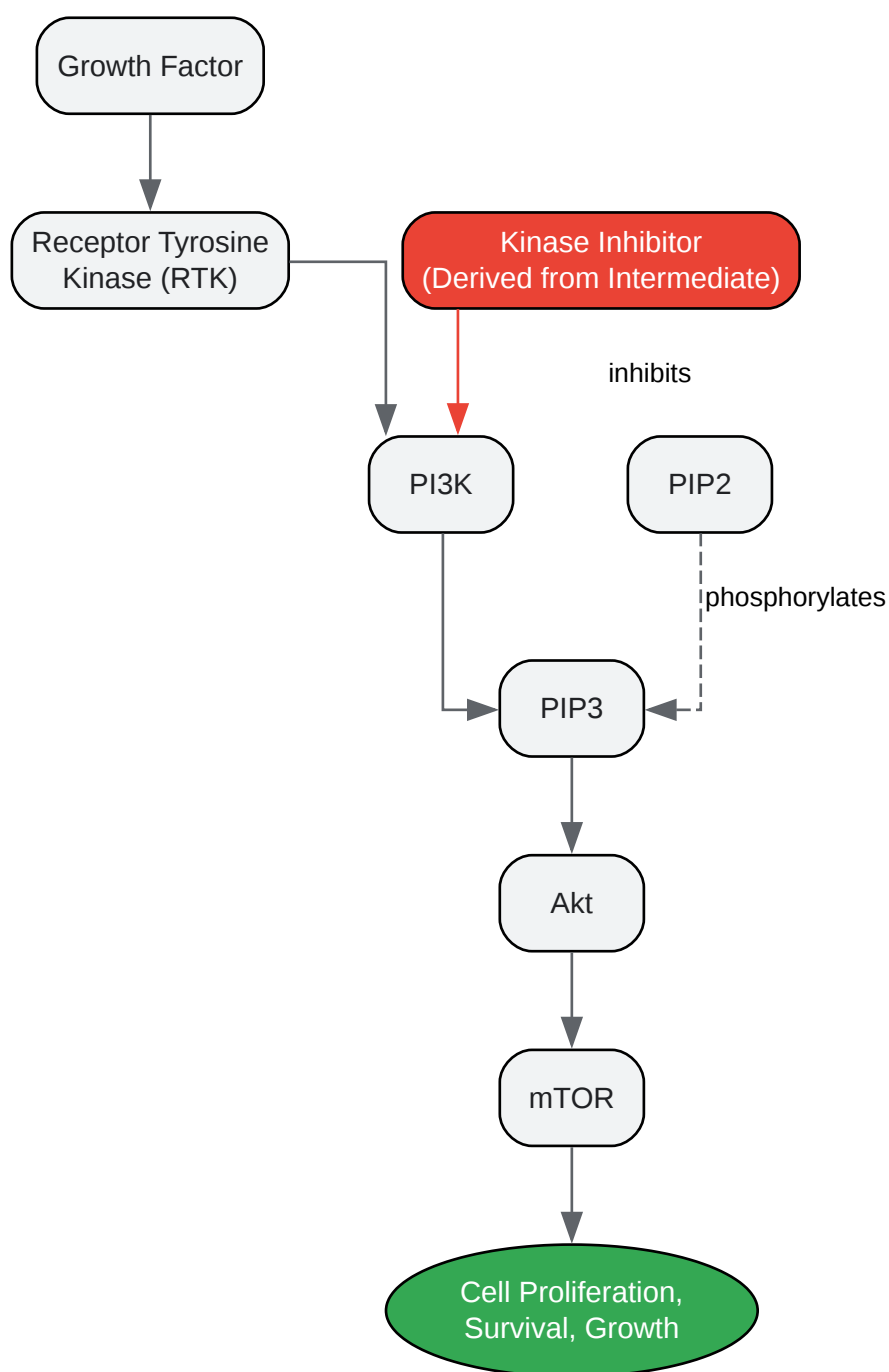
General Experimental Considerations:

- **Reaction Conditions:** The reaction is typically carried out in a suitable solvent, such as an alcohol or a polar aprotic solvent, often in the presence of a base to neutralize the hydrogen halide formed.
- **Purification:** The crude product is usually purified by column chromatography on silica gel.
- **Characterization:** The final product's identity and purity are confirmed using analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and High-Performance Liquid Chromatography (HPLC).

## Potential Signaling Pathway Involvement

Given its role as an intermediate for kinase inhibitors, the final drug molecules derived from **tert-butyl 4-(pyrimidin-4-yl)piperazine-1-carboxylate** are designed to modulate specific signaling pathways. The exact pathway depends on the kinase being targeted.

Illustrative Kinase Inhibitor Signaling Pathway:



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Caption: Example of a kinase inhibitor's mechanism.

This diagram illustrates a simplified PI3K/Akt/mTOR signaling pathway, a common target in cancer therapy. Kinase inhibitors developed from the title compound could potentially target kinases within this or other critical cellular signaling cascades.

## Conclusion

**tert-Butyl 4-(pyrimidin-4-yl)piperazine-1-carboxylate** is a valuable chemical entity for medicinal chemists and drug development professionals. Its versatile structure provides a foundation for the synthesis of potent and selective kinase inhibitors, highlighting its importance in the ongoing quest for novel therapeutics. Further research into the synthesis and application of this intermediate will undoubtedly contribute to the expansion of the drug discovery pipeline.

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## References

- 1. tert-Butyl 4-(pyrimidin-4-yl)piperazine-1-carboxylate [myskinrecipes.com]
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